

# An In-depth Technical Guide to the Chemical Properties of Benzylhydrazine Dihydrochloride

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## Compound of Interest

Compound Name: Benzylhydrazine dihydrochloride

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## Introduction

**Benzylhydrazine dihydrochloride** (CAS No: 20570-96-1) is a significant chemical intermediate, primarily utilized in the realms of organic synthesis, pharmaceuticals, agrochemicals, and dyestuffs.[1][2] Its utility as a precursor in the synthesis of various heterocyclic compounds, notably pyrazoles and the antidepressant drug isocarboxazid, underscores its importance in medicinal chemistry and drug development.[3][4][5] This technical guide provides a comprehensive overview of the core chemical and physical properties of **benzylhydrazine dihydrochloride**, complete with experimental protocols and logical workflows to aid researchers in their understanding and application of this compound.

## Chemical and Physical Properties

**Benzylhydrazine dihydrochloride** is typically a slightly yellow to beige powder.[1][6] A summary of its key quantitative properties is presented in the tables below.

### Table 1: General Chemical Properties

Property	Value	Source(s)
CAS Number	20570-96-1	[6][7]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub>	[6][7]
Molecular Weight	195.09 g/mol	[6]
IUPAC Name	benzylhydrazine;dihydrochloride	[7]
Synonyms	1-Benzylhydrazine dihydrochloride, Benzylhydrazine 2HCl	[6][8]
InChI Key	MSJHOJKVMMEMNX- UHFFFAOYSA-N	[6][7]
SMILES	C1=CC=C(C=C1)CNN.Cl.Cl	[6]

**Table 2: Physical and Spectroscopic Properties**

Property	Value	Source(s)
Appearance	Slightly yellow to beige powder	[1][6][7]
Melting Point	138-145 °C (decomposes)	[6][7][9]
Solubility	Insoluble in water. Soluble in water due to the dihydrochloride salt form.	[6][8]
<sup>13</sup> C NMR	Spectra available	[10]
Infrared Spectrum	Conforms to standard	[7]

Note on solubility: There are conflicting reports on the water solubility of **benzylhydrazine dihydrochloride**. While some sources state it is insoluble, others indicate solubility due to its salt form.[6][8] Experimental verification is recommended.

## Experimental Protocols

Detailed methodologies for the determination of key chemical and physical properties of **benzylhydrazine dihydrochloride** are provided below. These protocols are based on standard laboratory techniques and can be adapted for specific experimental setups.

## Determination of Melting Point

The melting point of **benzylhydrazine dihydrochloride** can be determined using a standard melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the dry **benzylhydrazine dihydrochloride** powder is placed in a capillary tube, sealed at one end, to a height of 2-3 mm. The sample should be tightly packed by tapping the tube gently.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a steady rate. For an unknown sample, a rapid initial heating can determine an approximate melting range. For a more accurate measurement, the heating rate should be slow (approximately 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. For **benzylhydrazine dihydrochloride**, decomposition is observed in the range of 138-145 °C.  
[6][7][9]

## Determination of Solubility

A qualitative and quantitative assessment of solubility in various solvents is crucial for reaction setup and purification.

Methodology:

- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, methanol, dichloromethane, hexane) should be selected.[11]

- Qualitative Assessment: To a small, fixed volume of each solvent (e.g., 1 mL) in a vial, a small, measured amount of **benzylhydrazine dihydrochloride** (e.g., 10 mg) is added. The mixture is agitated at a constant temperature. Visual inspection determines if the solid dissolves completely, partially, or not at all.
- Quantitative Assessment (Shake-Flask Method):
  - An excess amount of **benzylhydrazine dihydrochloride** is added to a known volume of the solvent in a sealed flask.
  - The flask is agitated in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[11\]](#)
  - The saturated solution is then filtered to remove undissolved solid.
  - The concentration of the dissolved **benzylhydrazine dihydrochloride** in the filtrate is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.[\[11\]](#)

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Methodology (KBr Pellet Method):

- Sample Preparation: Approximately 1-2 mg of finely ground **benzylhydrazine dihydrochloride** is mixed with 100-200 mg of dry potassium bromide (KBr) powder in a mortar and pestle.[\[12\]](#)
- Pellet Formation: The mixture is placed in a pellet die and pressed under high pressure using a hydraulic press to form a transparent pellet.[\[12\]](#)
- Spectral Acquisition: The KBr pellet is placed in the sample holder of an FTIR spectrometer, and the spectrum is recorded. The spectrum should conform to the known spectrum of **benzylhydrazine dihydrochloride**.[\[7\]](#)

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the molecular structure.

Methodology:

- Sample Preparation: Approximately 5-10 mg of **benzylhydrazine dihydrochloride** is dissolved in a suitable deuterated solvent (e.g., DMSO- $\text{d}_6$  or  $\text{D}_2\text{O}$ ) in an NMR tube.
- Spectral Acquisition: The NMR spectra are recorded on an NMR spectrometer. For  $^1\text{H}$  NMR, a standard single-pulse experiment is typically used. For  $^{13}\text{C}$  NMR, a proton-decoupled experiment is common.[\[13\]](#)
- Data Analysis: The chemical shifts ( $\delta$ ), multiplicities, and coupling constants (J) are analyzed to confirm the structure of the molecule.

## Purity Assay by Argentometric Titration

The purity of **benzylhydrazine dihydrochloride** can be determined by titrating the chloride ions with a standardized solution of silver nitrate.

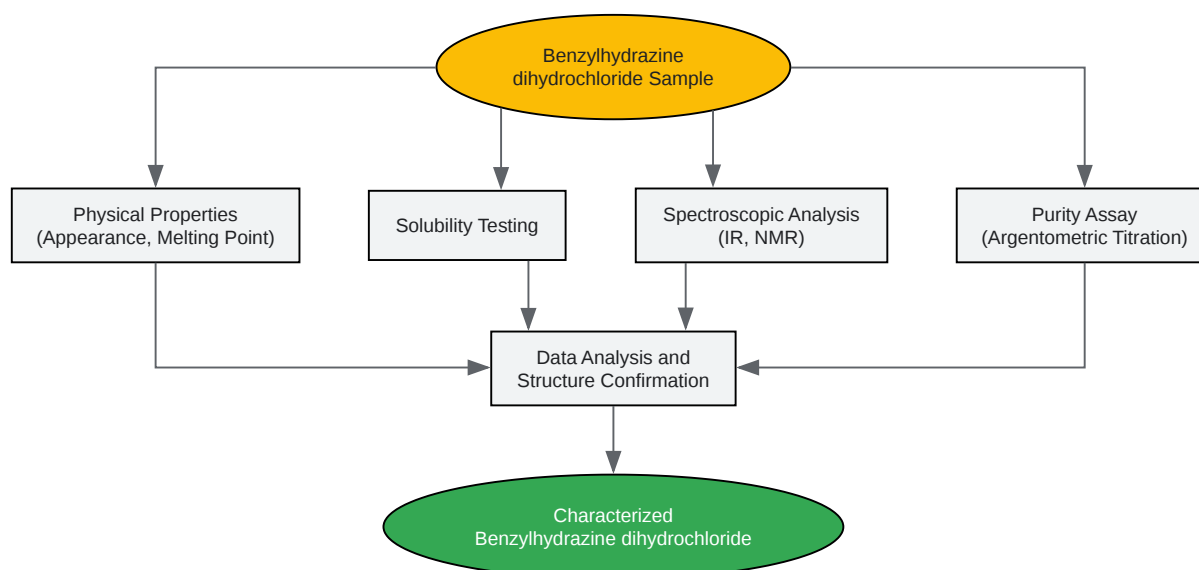
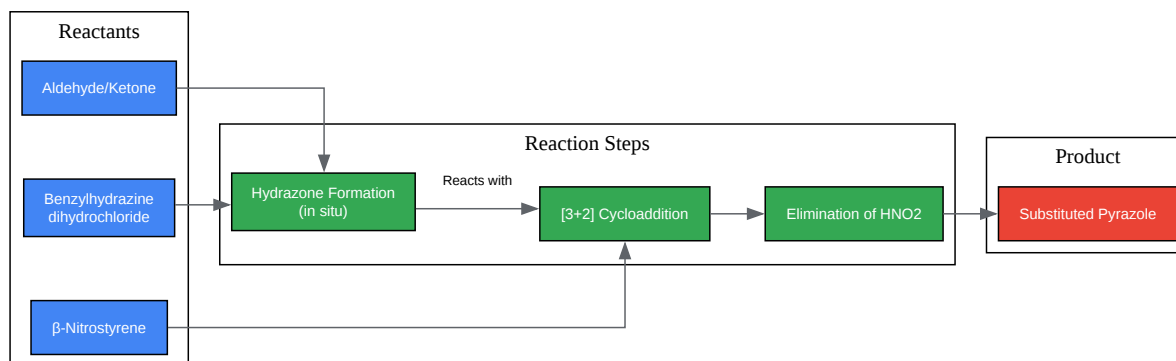
Methodology:

- Sample Preparation: A known mass of **benzylhydrazine dihydrochloride** is accurately weighed and dissolved in distilled water.
- Titration Setup: The solution is placed in a conical flask, and a few drops of an appropriate indicator (e.g., potassium chromate for the Mohr method) are added. The burette is filled with a standardized silver nitrate solution.
- Titration: The silver nitrate solution is added dropwise to the **benzylhydrazine dihydrochloride** solution with constant swirling until the endpoint is reached, indicated by a persistent color change.
- Calculation: The purity of the sample is calculated based on the volume of silver nitrate solution consumed. A purity of  $\geq 96.0\%$  is generally expected.[\[7\]](#)

## Logical and Experimental Workflows

### Synthesis of Pyrazole Derivatives

**Benzylhydrazine dihydrochloride** is a key reagent in the synthesis of pyrazole derivatives, which are important scaffolds in medicinal chemistry.[4][10] The following diagram illustrates a typical workflow for a three-component reaction to synthesize a pyrazole.[1]



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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Benzylhydrazine dihydrochloride, 97% | Fisher Scientific [fishersci.ca]
- 3. WO2017021246A1 - Process for the preparation of isocarboxazid - Google Patents [patents.google.com]
- 4. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Isocarboxazid - Wikipedia [en.wikipedia.org]
- 6. BENZYLHYDRAZINE DIHYDROCHLORIDE | 20570-96-1 [chemicalbook.com]
- 7. 105960050 [thermofisher.com]
- 8. CAS 20570-96-1: Benzylhydrazine dihydrochloride [cymitquimica.com]
- 9. Benzylhydrazine dihydrochloride | CAS#:20570-96-1 | Chemsrce [chemsrc.com]
- 10. Synthesis, Reactions and Medicinal Uses of Pyrazole | Pharmaguideline [pharmaguideline.com]
- 11. benchchem.com [benchchem.com]
- 12. drawellanalytical.com [drawellanalytical.com]
- 13. rsc.org [rsc.org]
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